

INU-152 Technical Support Center: Shelf Life & Storage

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Compound of Interest		
Compound Name:	INU-152	
Cat. No.:	B608111	Get Quote

This guide provides researchers, scientists, and drug development professionals with essential information regarding the shelf life, storage, and handling of **INU-152**. Adherence to these guidelines is critical for ensuring experimental reproducibility and the integrity of your results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for INU-152 solid powder?

For optimal stability, solid **INU-152** should be stored in a tightly sealed container, protected from light, and kept at low temperatures. Under these conditions, the compound is stable for up to 24 months. Exposure to air, moisture, or light can accelerate degradation.

Q2: I observed a slight discoloration (yellowing) of my INU-152 powder. Is it still usable?

Discoloration is a potential indicator of degradation, likely due to oxidation or light exposure. While a minor color change may not significantly impact purity for some initial screening experiments, it is strongly recommended to verify the compound's purity using a method like HPLC before proceeding with sensitive assays. For critical experiments, using a fresh, non-discolored lot is advised.

Q3: How should I prepare and store **INU-152** stock solutions?

INU-152 is most commonly dissolved in DMSO for stock solutions. Due to its susceptibility to hydrolysis, it is crucial to use anhydrous DMSO. Stock solutions should be aliquoted into small



volumes in tightly sealed, light-protected vials to avoid repeated freeze-thaw cycles and minimize exposure to atmospheric moisture.

Q4: My **INU-152** solution, which was clear upon preparation, now shows precipitation after storage. What should I do?

Precipitation from a stored solution can occur for several reasons:

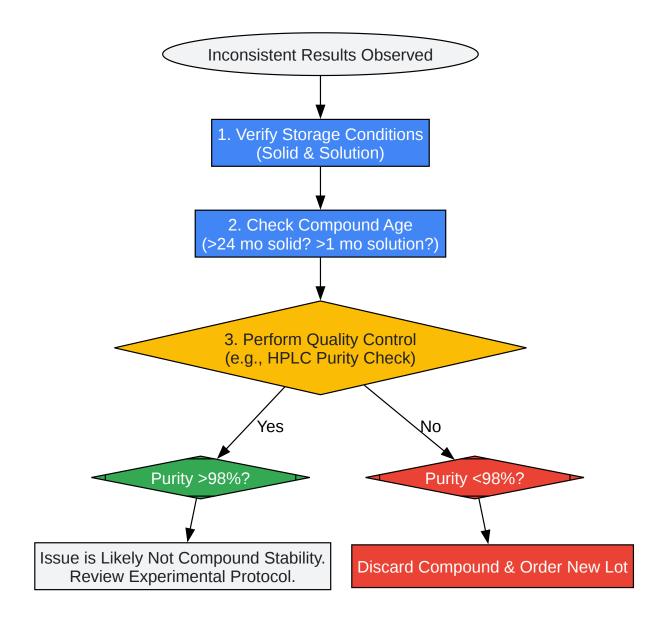
- Concentration Exceeds Solubility: The concentration may be too high for the storage temperature (e.g., -20°C).
- Solvent Evaporation: If the container is not perfectly sealed, solvent evaporation can increase the compound's concentration, leading to precipitation.
- Degradation: Some degradation products may have lower solubility than the parent compound.

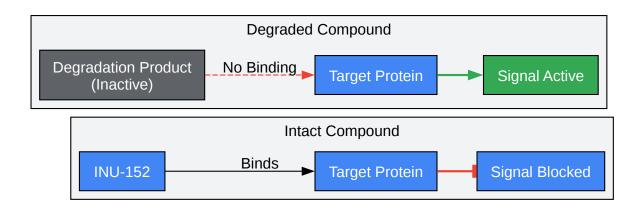
To resolve this, gently warm the solution to 37°C for 5-10 minutes and vortex to redissolve the compound. If it does not fully redissolve, the solution may be supersaturated or significantly degraded. It is recommended to prepare a fresh stock solution.

Troubleshooting Guides Issue 1: Inconsistent or Unexpected Experimental Results

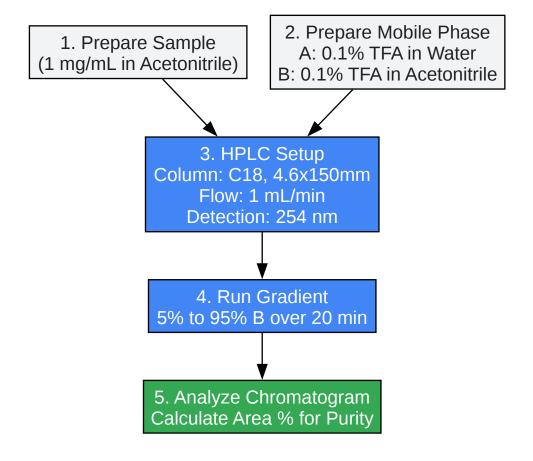
If you are experiencing variability in your experimental outcomes, it may be linked to the stability of **INU-152**. Follow this troubleshooting workflow to diagnose the potential cause.











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